

Proper Disposal of MIT-PZR at MIT: A Step-by-Step Guide

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Compound of Interest

Compound Name: MIT-PZR

Cat. No.: B3025890

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For researchers, scientists, and drug development professionals at the Massachusetts Institute of Technology (MIT), the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides detailed procedures for the disposal of **MIT-PZR**, a mitochondria-targeted fluorescent probe, in accordance with MIT's Environmental Health & Safety (EHS) guidelines.

Understanding MIT-PZR and its Hazards

MIT-PZR is a chemical compound identified with CAS number 2376848-06-3.^[1] A review of its Safety Data Sheet (SDS) indicates that it is a solid substance with no specific or significant hazards under normal handling conditions.^[2] However, as with any laboratory chemical, it is imperative to follow established protocols for waste disposal to prevent environmental contamination.

Key Safety and Disposal Information for MIT-PZR:

Property	Information	Source
CAS Number	2376848-06-3	[1]
Physical State	Solid	[2]
Known Hazards	No special measures required. The product does not generally irritate the skin.	[2]
Personal Protection	No special measures required.	[2]
Environmental Precautions	Do not allow to enter sewers/ surface or ground water.	[2]
Disposal Method	Pick up mechanically.	[2]

MIT Disposal Procedures for Non-Hazardous Solid Chemical Waste

Based on the information from the Safety Data Sheet, **MIT-PZR** is classified as a non-hazardous solid chemical waste. The disposal of such materials at MIT is governed by the EHS office and must adhere to specific procedures to ensure safety and compliance.[3][4]

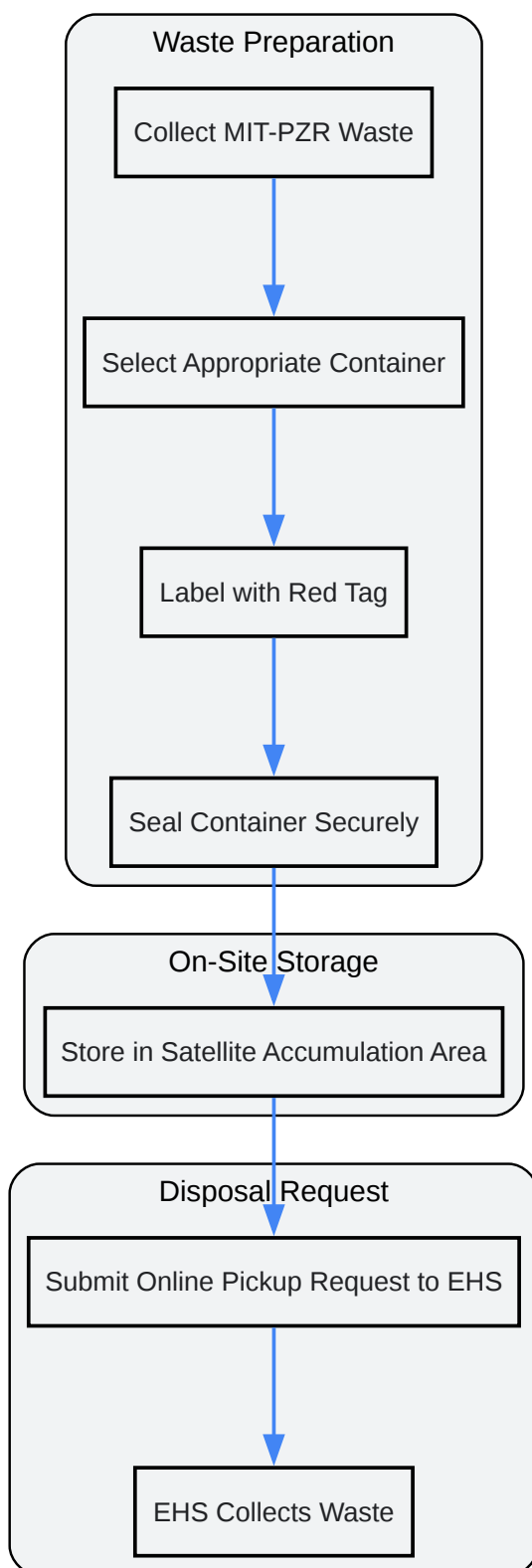
Step-by-Step Disposal Protocol:

- Container Selection:
 - Place the waste **MIT-PZR** in its original container if possible.
 - If the original container is not available or is compromised, use a sturdy, sealable plastic container.
 - For other contaminated solid waste, such as gloves or paper towels, double bag them in clear poly Lab Bags and seal with duct tape.[1]
- Labeling:

- Attach a red "Hazardous Waste" tag to the container. While **MIT-PZR** is not classified as hazardous, this tag is used by MIT EHS for the collection of all chemical waste.[\[1\]](#)
- Clearly label the tag with the chemical name ("**MIT-PZR**") and an estimated amount of the waste.
- Storage:
 - Store the sealed and labeled container in a designated satellite accumulation area (SAA) within your laboratory.
 - Ensure the container is kept closed unless you are adding more waste.[\[2\]](#)
- Requesting Pickup:
 - Once the container is full or the waste is no longer being generated, submit a hazardous waste collection request through the online form available on the MIT EHS website.[\[3\]](#)
 - Alternatively, you can request a pickup by contacting the Environmental Management Program (EMP) via email at [--INVALID-LINK--](#) or by calling the EHS Office at 617-452-3477.[\[3\]](#)

Experimental Protocols and Visualizations

While no specific experimental protocols or signaling pathways are directly associated with the disposal of **MIT-PZR**, the following workflow diagram illustrates the logical steps for its proper disposal at MIT.



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Caption: Workflow for the proper disposal of **MIT-PZR** at MIT.

By following these procedures, researchers at MIT can ensure the safe and compliant disposal of **MIT-PZR**, contributing to a secure laboratory environment and the protection of the broader ecosystem. For any uncertainties or specific questions regarding chemical waste, it is always recommended to contact the MIT EHS Office directly.[3][4]

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